

Technical Guide: 4-(Cyanomethyl)benzoic Acid (CAS No. 50685-26-2)

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Compound of Interest

Compound Name: 4-(Cyanomethyl)benzoic acid

Cat. No.: B181657

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Cyanomethyl)benzoic acid**, a versatile chemical intermediate. The information is curated for professionals in research and development, with a focus on its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

4-(Cyanomethyl)benzoic acid, also known as 4-Carboxyphenylacetonitrile, is a bifunctional molecule containing both a carboxylic acid and a nitrile group.^[1] These functional groups make it a valuable building block in the synthesis of more complex molecules. Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	50685-26-2	[1]
Molecular Formula	C ₉ H ₇ NO ₂	[2]
Molecular Weight	161.16 g/mol	[2]
Melting Point	196 °C	[1]
Boiling Point (Predicted)	361.6 ± 25.0 °C	
Density (Predicted)	1.257 ± 0.06 g/cm ³	
pKa (Predicted)	4.04 ± 0.10	
Appearance	Crystalline solid	
Solubility	Soluble in polar organic solvents like methanol.[3] Limited solubility in water.	

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **4-(Cyanomethyl)benzoic acid** is not readily available in the searched literature, a plausible synthetic route can be constructed based on established organic chemistry principles and analogous transformations of similar molecules. A common approach involves the cyanation of a suitable starting material, such as 4-(bromomethyl)benzoic acid or its ester, followed by hydrolysis if an ester is used.

Experimental Protocol: Synthesis of 4-(Cyanomethyl)benzoic acid

This protocol is a representative example based on common organic synthesis techniques.

Materials:

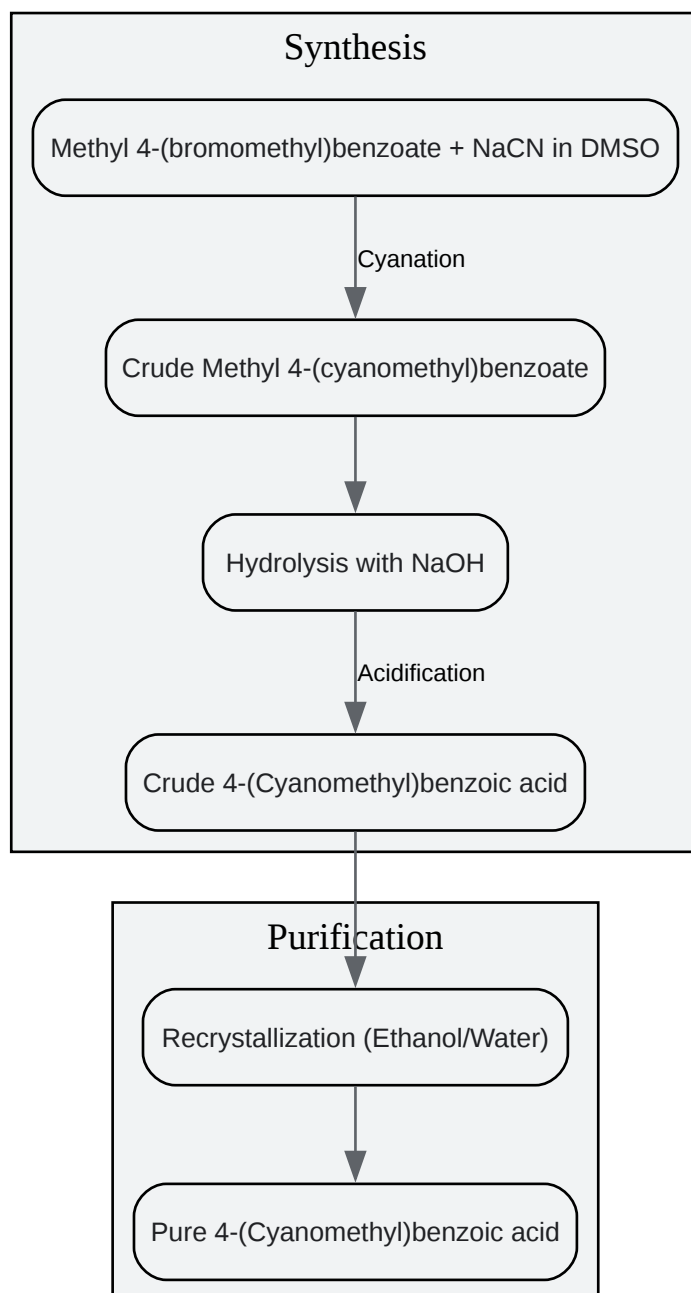
- Methyl 4-(bromomethyl)benzoate
- Sodium cyanide (NaCN)

- Dimethyl sulfoxide (DMSO)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Cyanation:** In a round-bottom flask, dissolve methyl 4-(bromomethyl)benzoate in DMSO. Add sodium cyanide portion-wise while stirring at room temperature. The reaction is typically monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Pour the reaction mixture into water and extract with ethyl acetate. Wash the combined organic layers with water and then brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude methyl 4-(cyanomethyl)benzoate.
- **Hydrolysis:** Dissolve the crude ester in a mixture of methanol and water. Add a solution of sodium hydroxide and heat the mixture to reflux. Monitor the reaction by TLC until the ester is fully hydrolyzed.
- **Acidification and Isolation:** Cool the reaction mixture and remove the methanol under reduced pressure. Dilute the remaining aqueous solution with water and acidify with hydrochloric acid until a precipitate forms.
- **Purification:** Collect the precipitate by filtration, wash with cold water, and dry under vacuum. The crude **4-(cyanomethyl)benzoic acid** can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.

Experimental Workflow: Synthesis and Purification



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A flowchart illustrating the synthesis and purification of **4-(Cyanomethyl)benzoic acid**.

Applications in Research and Drug Development

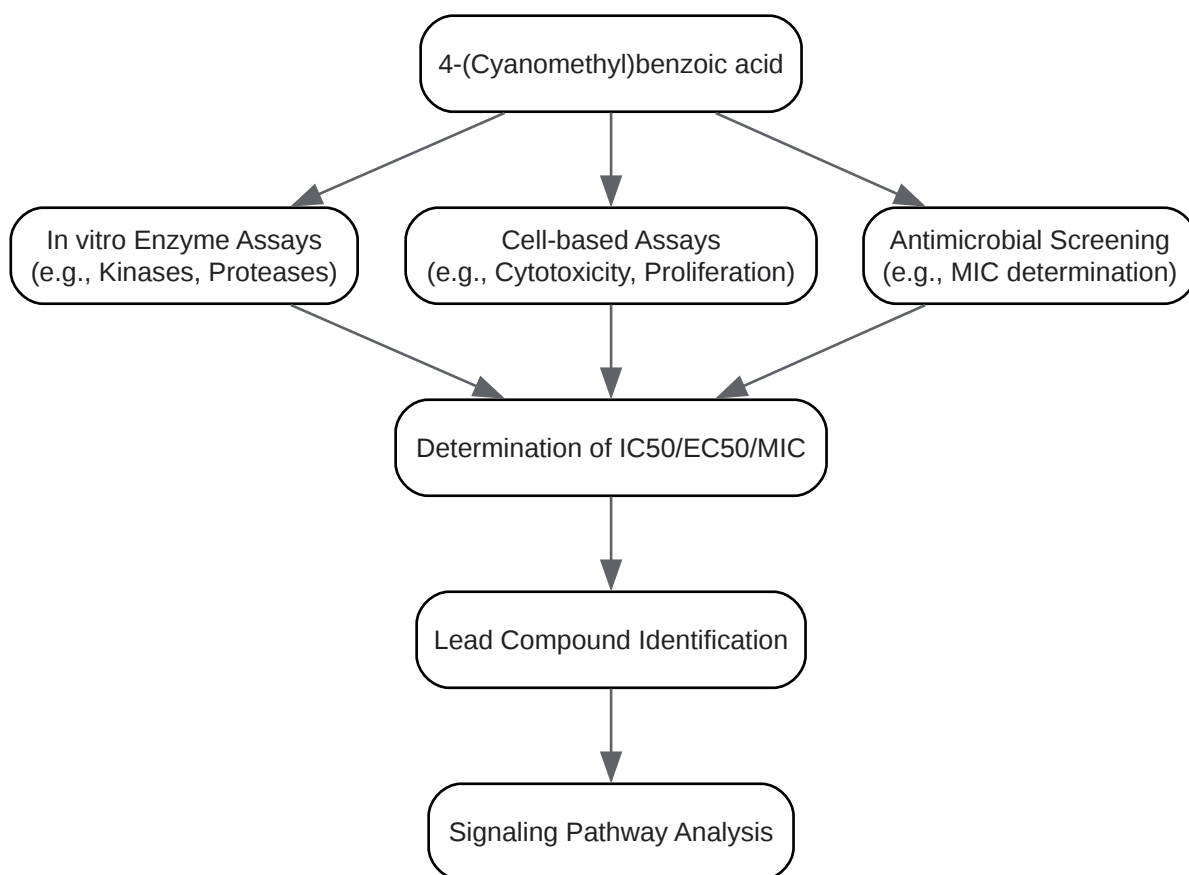
4-(Cyanomethyl)benzoic acid is primarily utilized as an intermediate in organic synthesis. Its bifunctional nature allows for a variety of chemical transformations, making it a valuable precursor for the synthesis of pharmaceuticals, agrochemicals, and dyes.

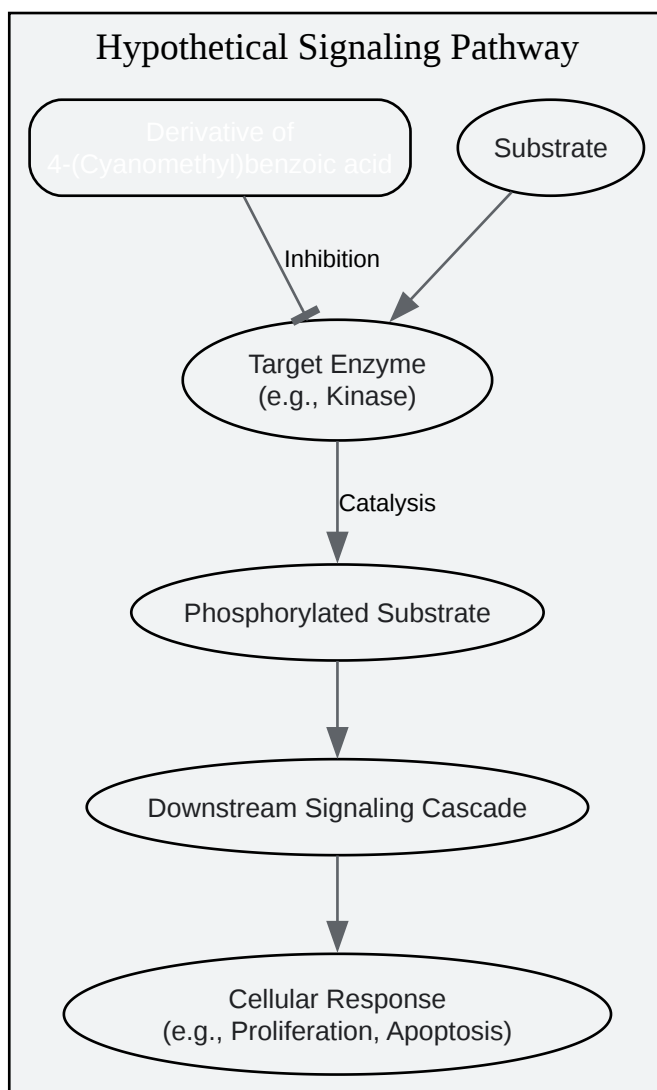
Derivatives of benzoic acid are known to possess a wide range of biological activities. For instance, some benzoic acid derivatives have been investigated for their antifungal properties, targeting enzymes like CYP53.^[4] Additionally, derivatives of the structurally related 4-aminobenzoic acid have shown antimicrobial and cytotoxic activities.^[5]

While specific biological activity data such as IC50 or Ki values for **4-(Cyanomethyl)benzoic acid** itself were not found in the reviewed literature, its role as a building block suggests its incorporation into larger molecules that may exhibit significant biological effects.

Potential Screening Workflow for Biological Activity

The following diagram illustrates a general workflow for screening the biological activity of a compound like **4-(Cyanomethyl)benzoic acid**.





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